

physical and chemical properties of Deltamethrin-d5

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Compound of Interest

Compound Name: Deltamethrin-d5

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Deltamethrin-d5: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **Deltamethrin-d5**. The information is curated for researchers, scientists, and professionals involved in drug development and analytical chemistry.

Core Physical and Chemical Properties

Deltamethrin-d5, the deuterated analog of the potent synthetic pyrethroid insecticide Deltamethrin, serves as a crucial internal standard for its quantification in various matrices.^[1] Its physical and chemical characteristics are fundamental to its application in analytical methodologies.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Deltamethrin-d5** and its non-deuterated counterpart, Deltamethrin, for comparative purposes.

Table 1: Physical and Chemical Properties of **Deltamethrin-d5**

Property	Value	Reference(s)
Molecular Formula	C22H14D5Br2NO3	[2]
Molecular Weight	510.23 g/mol	[2]
Appearance	A semi-solid	[1]
Melting Point	98-102 °C	
Solubility	Soluble in Acetonitrile, DMF, DMSO, Methanol	[1]
Storage Temperature	Store at -20°C	[2]
Purity	≥95.0% (HPLC), ≥99% deuterated forms (d1-d5)	[1]

Table 2: Physical and Chemical Properties of Deltamethrin

Property	Value	Reference(s)
Molecular Formula	C22H19Br2NO3	[3]
Molecular Weight	505.2 g/mol	[3][4]
Appearance	Colorless or white to light beige odorless crystals	[4]
Melting Point	98-101 °C	[5]
Boiling Point	Decomposes above 300 °C	[5]
Water Solubility	0.002-0.0002 mg/L	[4]
Vapor Pressure	1.5 x 10 ⁻⁸ mmHg at 25 °C	[4]
Octanol-Water Partition Coefficient (log K _{ow})	6.1	[4]

Stability and Degradation

Deltamethrin is stable to hydrolysis at pH 5 and 7, but its stability decreases in alkaline conditions, with a half-life of 2.5 days at pH 9.[4] It is stable to direct aqueous photolysis.[4] Degradation in the environment can occur through hydrolysis, photolysis, and microbial action. [4] The degradation of deltamethrin can lead to various by-products, including 3-phenoxybenzaldehyde.[6][7]

Experimental Protocols

The determination of the physical and chemical properties of **Deltamethrin-d5** involves standard analytical techniques. While specific, detailed experimental protocols for **Deltamethrin-d5** are not extensively published, the following methodologies are representative of the general procedures employed.

Determination of Melting Point

Methodology: The melting point of **Deltamethrin-d5** is determined using a standard melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded as the melting point.

Analysis by High-Performance Liquid Chromatography (HPLC)

Methodology: HPLC is a primary technique for assessing the purity of **Deltamethrin-d5**.

- **Sample Preparation:** A standard solution of **Deltamethrin-d5** is prepared in a suitable solvent such as acetonitrile or methanol.
- **Chromatographic System:** A liquid chromatograph equipped with a UV detector and a suitable column (e.g., C18) is used.
- **Mobile Phase:** A mixture of organic solvent (e.g., acetonitrile) and water is typically used as the mobile phase. The exact composition may vary depending on the specific method.
- **Analysis:** The sample solution is injected into the HPLC system. The retention time and peak area of **Deltamethrin-d5** are recorded. Purity is calculated by comparing the peak area of the analyte to the total area of all peaks in the chromatogram.

Quantification using Gas Chromatography-Mass Spectrometry (GC-MS)

Methodology: **Deltamethrin-d5** is frequently used as an internal standard for the quantification of Deltamethrin in environmental and biological samples using GC-MS.[8]

- **Sample Extraction:** The sample (e.g., soil, water, tissue) is extracted with an appropriate organic solvent to isolate the analyte (Deltamethrin) and the internal standard (**Deltamethrin-d5**).
- **Cleanup:** The extract may be subjected to a cleanup procedure, such as solid-phase extraction, to remove interfering substances.
- **GC-MS Analysis:** The cleaned extract is injected into a gas chromatograph coupled to a mass spectrometer. The compounds are separated on a capillary column and then ionized and detected by the mass spectrometer.
- **Quantification:** The concentration of Deltamethrin is determined by comparing the ratio of the peak area of the analyte to the peak area of the internal standard (**Deltamethrin-d5**) against a calibration curve.

Visualizations

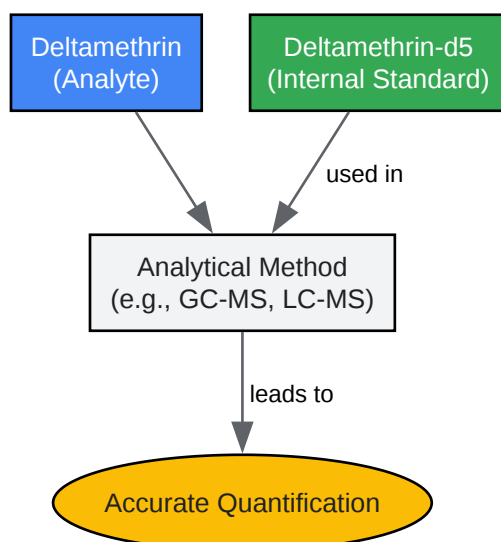
Experimental Workflow for Quantification of Deltamethrin using Deltamethrin-d5 as an Internal Standard



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Caption: Workflow for the quantification of Deltamethrin using **Deltamethrin-d5** as an internal standard.

Logical Relationship of Deltamethrin and its Deuterated Analog



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Caption: Relationship between Deltamethrin, **Deltamethrin-d5**, and analytical quantification.

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